

Application Notes and Protocols: Preparing MRS-2179 Stock Solution for Biological Assays

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Compound of Interest

Compound Name: MRS-2179
Cat. No.: B15569353

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **MRS-2179** is a potent and selective competitive antagonist of the P2Y1 purinergic receptor, a G protein-coupled receptor (GPCR) activated by adenosine diphosphate (ADP).[1][2] The P2Y1 receptor plays a critical role in various physiological processes, most notably in the initial stages of ADP-induced platelet aggregation.[1][3] Upon activation by ADP, the P2Y1 receptor couples to Gq proteins, initiating a signaling cascade that leads to platelet shape change and reversible aggregation.[1][3] Due to its selective inhibitory action, **MRS-2179** is an invaluable tool for studying purinergic signaling and is a lead compound for the development of novel anti-thrombotic agents.[2][4] This document provides detailed protocols for the preparation and use of **MRS-2179** in biological assays.

Data Presentation

Quantitative data for **MRS-2179** tetrasodium salt are summarized below for ease of reference.

Table 1: Physicochemical Properties of **MRS-2179** Tetrasodium Salt

Property	Value	Source
Chemical Name	2'-Deoxy-N6-methyladenosine 3',5'-bisphosphate tetrasodium salt	
Molecular Weight	513.16 g/mol (Note: Varies by batch due to hydration)	
Formula	C ₁₁ H ₁₃ N ₅ O ₉ P ₂ Na ₄	
CAS Number	1454889-37-2	
Appearance	White to off-white solid	[5]
Purity	≥98% (HPLC)	
Solubility	Soluble in water to 50 mM	
Storage (Solid)	Store at -20°C, sealed away from moisture	[5]

Table 2: Pharmacological Profile of **MRS-2179**

Parameter	Value	Target Receptor/System	Source
Mechanism of Action	Competitive Antagonist	P2Y1 Receptor	[1]
Binding Affinity (KB)	100 nM	P2Y1 Receptor	
Selectivity (IC ₅₀)	1.15 μM	P2X1 Receptor	[5]
12.9 μM	P2X3 Receptor	[5]	
Low activity	P2Y2, P2Y4, P2Y6, P2X2, P2X4 Receptors	[5]	
Primary Application	Inhibition of ADP- induced platelet aggregation	Platelets	[2][3][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM MRS-2179 Stock Solution

This protocol describes the preparation of a concentrated stock solution that can be diluted to working concentrations for various assays.

Materials:

- **MRS-2179** tetrasodium salt powder
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile microcentrifuge tubes (1.5 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Microcentrifuge

Procedure:

- **Consult Certificate of Analysis (CoA):** Before weighing, always refer to the batch-specific molecular weight provided on the product vial or CoA. The degree of hydration can alter the molecular weight.
- **Equilibrate Compound:** Allow the vial of **MRS-2179** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Carefully weigh out 1 mg of **MRS-2179** powder into a sterile microcentrifuge tube.
- **Calculation of Solvent Volume:** Use the following formula to calculate the volume of water needed to achieve a 10 mM concentration:

$$\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / [\text{Batch-Specific M.Wt. (g/mol)}]) * 100,000$$

Example using the typical M.Wt. of 513.16 g/mol : $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 513.16 \text{ g/mol}) * 100,000 = 194.88 \mu\text{L}$

- Reconstitution: Add the calculated volume (e.g., 194.88 μL) of sterile, nuclease-free water to the microcentrifuge tube containing the powder.
- Dissolution: Cap the tube securely and vortex thoroughly for 30-60 seconds until the powder is completely dissolved.
- Centrifugation: Briefly centrifuge the tube to collect the entire solution at the bottom.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.[\[5\]](#)
 - Store stock solutions at -20°C for up to one month or at -80°C for up to six months.[\[5\]](#)[\[6\]](#)
 - For cell-based assays, it is recommended to sterilize the final working solution by passing it through a 0.22 μm filter before use.[\[5\]](#)

Protocol 2: General Protocol for an In Vitro Platelet Aggregation Assay

This protocol provides a general workflow for testing the inhibitory effect of **MRS-2179** on ADP-induced platelet aggregation.

Materials:

- Prepared **MRS-2179** stock solution (from Protocol 1)
- Platelet-Rich Plasma (PRP) or washed platelets
- ADP (agonist) stock solution
- Assay buffer (e.g., Tyrode's buffer)

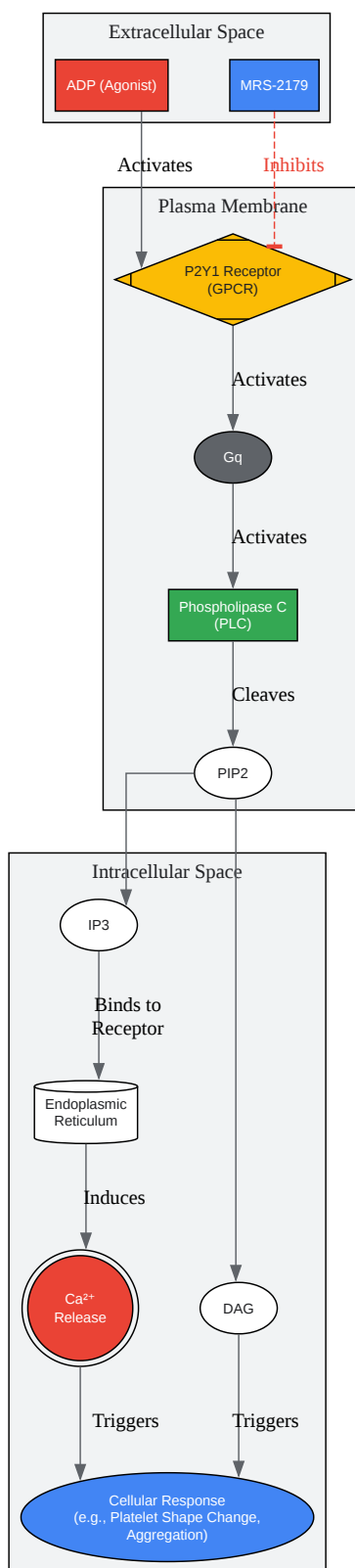
- Vehicle control (assay buffer or water)
- Platelet aggregometer and cuvettes with stir bars

Procedure:

- Prepare Working Solutions:
 - On the day of the experiment, thaw the **MRS-2179** stock solution and prepare a series of working concentrations by diluting it in the assay buffer.
 - Prepare a working solution of the agonist, ADP (e.g., 20 μ M).
- Instrument Setup: Turn on the platelet aggregometer and allow it to warm up according to the manufacturer's instructions. Set the temperature to 37°C.
- Baseline Calibration: Calibrate the aggregometer using a cuvette with platelet-poor plasma (PPP) to set 100% aggregation and a cuvette with PRP to set 0% aggregation.
- Pre-incubation:
 - Pipette PRP into aggregometer cuvettes containing stir bars.
 - Add a small volume of the desired **MRS-2179** working solution (or vehicle control) to the PRP.
 - Incubate the mixture for a specified period (e.g., 2-5 minutes) at 37°C in the aggregometer.
- Initiate Aggregation: Add the ADP working solution to the cuvette to initiate platelet aggregation.
- Data Acquisition: Record the change in light transmittance for 5-10 minutes, or until the aggregation curve reaches a plateau.
- Data Analysis:
 - Determine the maximum percentage of aggregation for each condition.

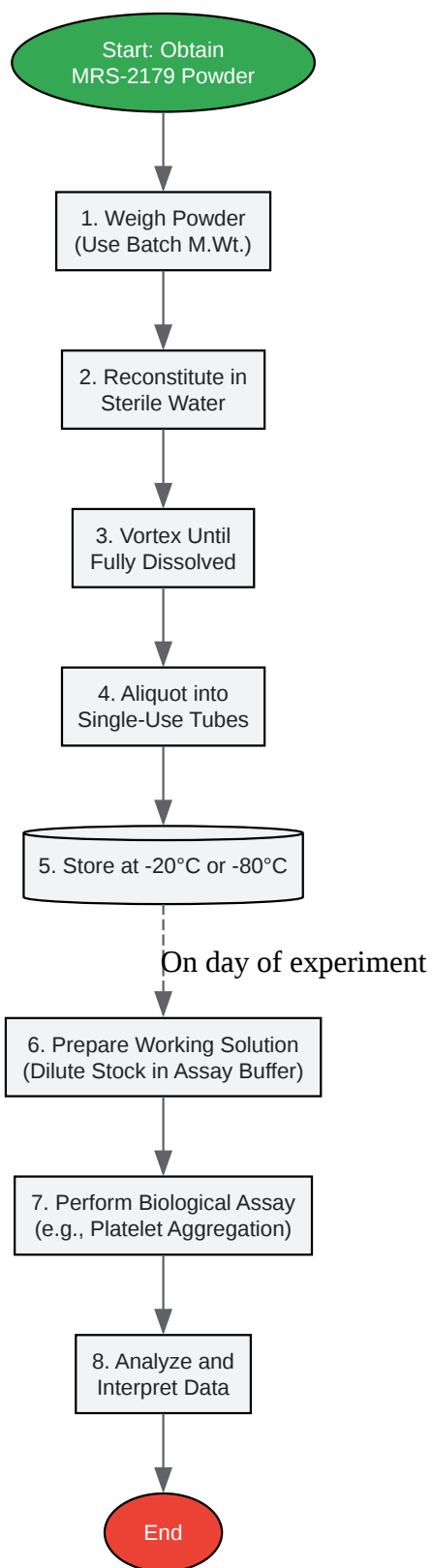
- Calculate the percentage of inhibition for each **MRS-2179** concentration relative to the vehicle control.
- Plot the results to determine the IC_{50} value of **MRS-2179**.

Mandatory Visualizations



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Caption: P2Y1 receptor signaling pathway and point of inhibition by **MRS-2179**.



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Caption: Experimental workflow for preparing and using **MRS-2179** solutions.

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